

1-(Benzyloxy)-4-(bromomethyl)benzene material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 1-(Benzyloxy)-4-(bromomethyl)benzene

Cat. No.: B113425

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An In-depth Technical Guide to **1-(Benzyloxy)-4-(bromomethyl)benzene**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical compound **1-(benzyloxy)-4-(bromomethyl)benzene**, including its physicochemical properties, safety information, and applications in organic synthesis. This document is intended to serve as a key resource for professionals in research and drug development.

Chemical and Physical Properties

1-(Benzyloxy)-4-(bromomethyl)benzene, also known as 4-benzyloxybenzyl bromide, is a versatile bifunctional reagent. Its structure features a reactive benzylic bromide useful for nucleophilic substitution and a benzyl ether that can act as a protecting group.

Property	Value	Reference(s)
CAS Number	5544-60-5	[1]
Molecular Formula	C ₁₄ H ₁₃ BrO	[1]
Molecular Weight	277.16 g/mol	[1]
Appearance	Solid	[2]
Melting Point	83-85 °C	[2]
Boiling Point	366.0 ± 22.0 °C (Predicted)	[2]
Flash Point	143 °C	[2]
Solubility	Soluble in dichloromethane; practically insoluble in water.	[2]
Storage Conditions	Store in an inert atmosphere, in a freezer at temperatures under -20°C.	[2]

Material Safety Data

Comprehensive safety data is crucial for the handling of **1-(benzyloxy)-4-(bromomethyl)benzene**. This compound is classified as hazardous, and appropriate safety precautions must be observed.

GHS Hazard Classification

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation

Safety and Handling

Parameter	Information
Signal Word	Danger
Precautionary Statements	P260, P264, P270, P271, P280, P301+P330+P331, P302+P352, P303+P361+P353, P304+P340, P305+P351+P338, P310, P362+P364, P363, P403+P233, P405, P501
Personal Protective Equipment (PPE)	Wear protective gloves, chemical safety goggles or a face shield, and a lab coat.[3] Work in a well-ventilated chemical fume hood.[3] Ensure an eyewash station and safety shower are readily accessible.[3]

First Aid Measures

Exposure Route	First Aid Procedure	Reference(s)
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[4] If not breathing, give artificial respiration.[4] Get immediate medical advice/attention.[4]	[4]
Skin Contact	Take off immediately all contaminated clothing.[4] Wash with plenty of soap and water.[4] Get immediate medical advice/attention.[4]	[4]
Eye Contact	Rinse cautiously with water for several minutes.[4] Remove contact lenses, if present and easy to do.[4] Continue rinsing.[4] Get immediate medical advice/attention.[4]	[4]
Ingestion	Rinse mouth.[4] Do NOT induce vomiting.[4] Never give anything by mouth to an unconscious person.[4] Get immediate medical advice/attention.[4]	[4]

Fire Fighting and Accidental Release Measures

Scenario	Procedure	Reference(s)
Fire Fighting	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide as suitable extinguishing media.[5] Wear self-contained breathing apparatus for firefighting if necessary.[5] Thermal decomposition generates carbon oxides and hydrogen bromide.[4]	[4][5]
Accidental Release	Evacuate unnecessary personnel and ensure adequate ventilation.[4] Do not breathe dust, mist, or spray.[4] Absorb the spill with inert material (e.g., sand, vermiculite) and collect it into a sealed container for disposal. [3] Clean the spill area with a suitable solvent, followed by soap and water.[3]	[3][4]

Experimental Protocols

1-(Benzyloxy)-4-(bromomethyl)benzene is a valuable reagent in organic synthesis, primarily used as an alkylating agent to introduce the 4-(benzyloxy)benzyl group.

General Protocol for O-Alkylation of Phenols (Williamson Ether Synthesis)

This protocol describes the alkylation of a phenolic hydroxyl group using **1-(benzyloxy)-4-(bromomethyl)benzene**.

Materials:

- Phenol derivative
- **1-(Benzyloxy)-4-(bromomethyl)benzene**
- Anhydrous potassium carbonate (K_2CO_3)
- Acetone or N,N-Dimethylformamide (DMF)
- Ethyl acetate
- Water
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate ($MgSO_4$)

Procedure:

- To a solution of the phenol (1.0 equivalent) in acetone or DMF, add anhydrous potassium carbonate (2.0-3.0 equivalents).
- Add **1-(benzyloxy)-4-(bromomethyl)benzene** (1.1-1.5 equivalents) to the suspension.
- Stir the reaction mixture at room temperature or heat to 50-70 °C.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and filter to remove inorganic salts.
- Concentrate the filtrate under reduced pressure.
- Dissolve the residue in ethyl acetate and wash successively with water and brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purify the product by column chromatography on silica gel if necessary.[6]

General Protocol for N-Alkylation of Amines

This protocol outlines the alkylation of a primary or secondary amine.

Materials:

- Amine
- **1-(Benzyloxy)-4-(bromomethyl)benzene**
- Potassium carbonate (K_2CO_3) or another suitable base
- Acetonitrile (ACN) or another suitable solvent

Procedure:

- To a solution of the amine (1.0 equivalent) in the chosen solvent, add the base (e.g., K_2CO_3 , 2-3 equivalents).
- Add **1-(benzyloxy)-4-(bromomethyl)benzene** (1.1-1.5 equivalents).
- Stir the reaction mixture at room temperature or with heating as required.
- Monitor the reaction by TLC.
- Upon completion, perform an appropriate aqueous work-up, such as quenching with water and extracting with an organic solvent.
- Dry the organic phase, concentrate, and purify the product as needed.^[7]

Biological and Toxicological Information

While specific studies on the biological signaling pathways of **1-(benzyloxy)-4-(bromomethyl)benzene** are limited, research on related compounds provides valuable insights.

Potential Biological Activity

The "benzyloxybenzyl" moiety is a pharmacophore of interest in drug discovery. For instance, N-(4-(benzyloxy)benzyl)-4-aminoquinolines have demonstrated antimycobacterial activity.[8] Additionally, compounds containing a benzyloxyphenyl group have been shown to modulate the slow inactivation of sodium channels, suggesting a potential role in neuroscience research.[9]

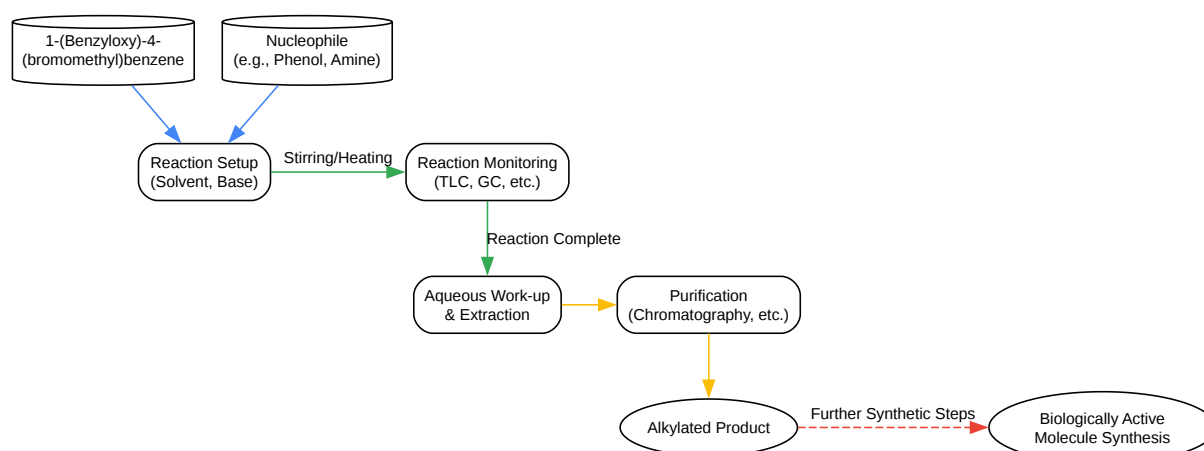
Toxicological Profile of Related Compounds

Benzyl halides, as a class, are known for their reactivity and potential toxicity. Benzyl bromide is a strong lachrymator and irritant to the eyes, skin, and respiratory system.[7] Studies on benzyl chloride and benzyl bromide have indicated genotoxic potential, including the induction of DNA damage, mutagenicity in bacteria, and sister chromatid exchanges in mammalian cells.[5] This reactivity is attributed to their ability to act as alkylating agents.

Visualizations

Synthetic Utility Workflow

The following diagram illustrates the general workflow for utilizing **1-(benzyloxy)-4-(bromomethyl)benzene** as an alkylating agent in the synthesis of more complex molecules.

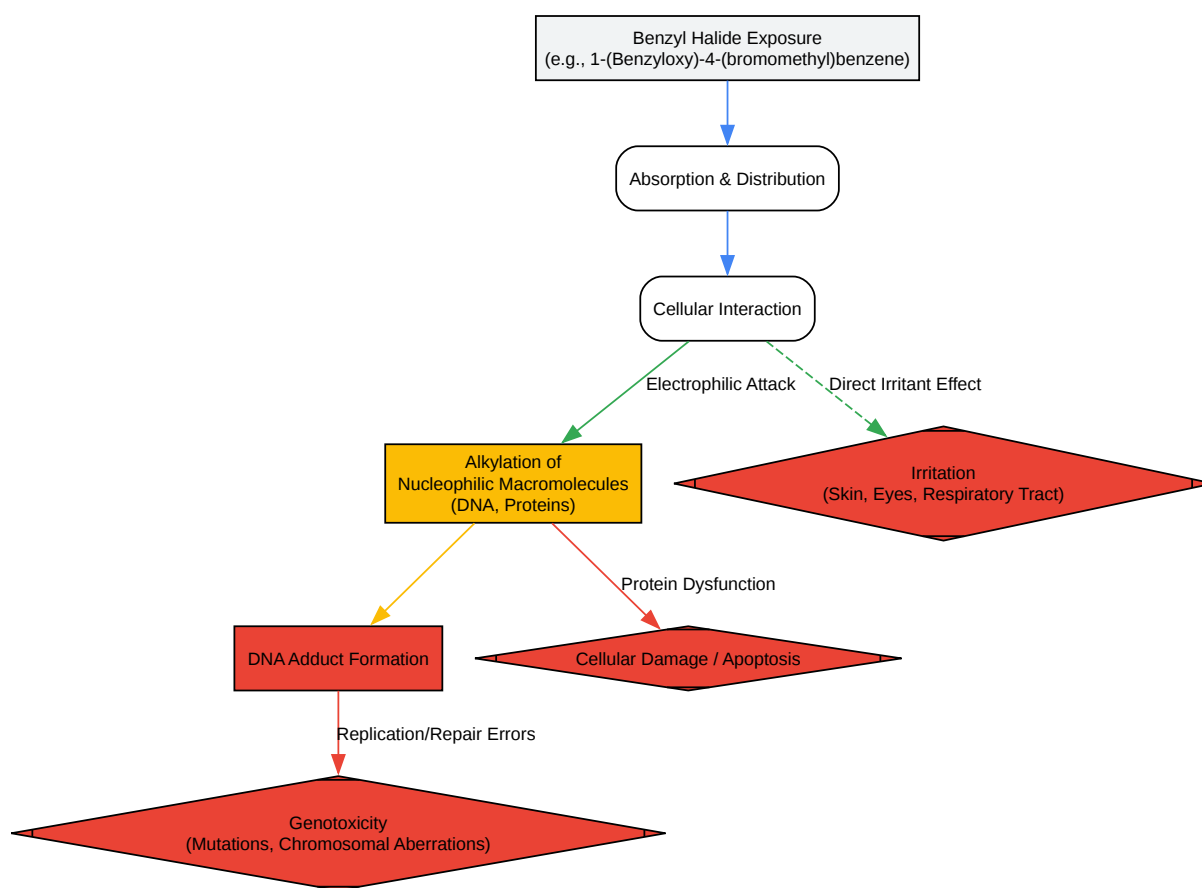


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Synthetic workflow using the target compound.

General Toxicity Pathway for Benzyl Halides

This diagram illustrates a generalized pathway for the potential toxicity of benzyl halides, based on their reactivity as alkylating agents.



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